

Application Notes and Protocols: Synthesis of a Representative Brominated Thiazolidinone Derivative

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Compound of Interest

Compound Name: *C21H15BrN2O5S2*

Cat. No.: *B15174542*

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Introduction

The molecular formula **C21H15BrN2O5S2** does not correspond to a readily identifiable compound in the public scientific literature. However, this formula suggests a complex heterocyclic structure, likely belonging to the broader class of thiazolidinone derivatives. Thiazolidinones are a significant class of compounds in medicinal chemistry, known for a wide range of biological activities.

This document provides a representative, step-by-step protocol for the synthesis of a brominated thiazolidinone derivative, 2-(4-Bromophenyl)-3-(4-hydroxyphenyl)-1,3-thiazolidin-4-one, based on established and published scientific research. This protocol is intended for an audience of researchers, scientists, and drug development professionals and serves as an illustrative example of the synthetic methodologies employed for this class of compounds.

Experimental Protocols

The synthesis of 2-(4-Bromophenyl)-3-(4-hydroxyphenyl)-1,3-thiazolidin-4-one is a two-step process involving the initial formation of a Schiff base, followed by cyclization with mercaptoacetic acid to form the thiazolidinone ring.

Step 1: Synthesis of the Schiff Base Intermediate (4-[(4-Bromobenzylidene)-amino]-phenol)

The first step involves the condensation of an aromatic aldehyde (4-bromobenzaldehyde) with an aromatic amine (4-aminophenol) to form the corresponding Schiff base.

Materials:

- 4-bromobenzaldehyde
- 4-aminophenol
- Ethanol
- Glacial acetic acid (catalytic amount)

Procedure:

- In a round-bottom flask, dissolve equimolar quantities of 4-bromobenzaldehyde and 4-aminophenol in ethanol.
- Add a few drops of glacial acetic acid to catalyze the reaction.
- Reflux the mixture for 3-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.
- The precipitated solid (the Schiff base) is collected by filtration, washed with cold ethanol, and dried.

Step 2: Synthesis of 2-(4-Bromophenyl)-3-(4-hydroxyphenyl)-1,3-thiazolidin-4-one

The synthesized Schiff base is then reacted with mercaptoacetic acid (thioglycolic acid) in a cyclocondensation reaction to yield the final thiazolidinone product.

Materials:

- 4-[(4-Bromobenzylidene)-amino]-phenol (Schiff base from Step 1)

- Mercaptoacetic acid (thioglycolic acid)
- Dry benzene (or a suitable non-polar solvent like toluene)
- Aqueous sodium bicarbonate solution
- Anhydrous sodium sulfate
- Ethanol (for recrystallization)

Procedure:

- Take approximately 5 mmol of the Schiff base, 4-[(4-Bromobenzylidene)-amino]-phenol, in a round-bottom flask.
- Add 25 ml of dry benzene and 10 ml of mercaptoacetic acid to the flask.
- Reflux the contents on a water bath for 12 hours.
- After cooling, pour the reaction mixture into water.
- Separate the upper organic layer and wash it successively with aqueous sodium bicarbonate solution and then with water.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent by distillation under reduced pressure.
- Recrystallize the resulting solid residue from ethanol multiple times to obtain diffraction-quality crystals of 2-(4-Bromophenyl)-3-(4-hydroxyphenyl)-1,3-thiazolidin-4-one.^[1]

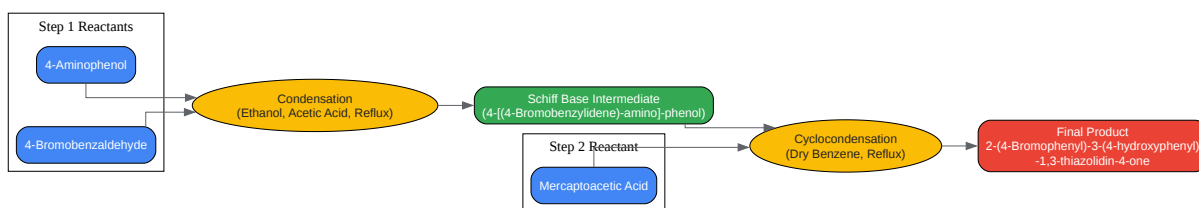
Data Presentation

The following table summarizes the quantitative data for the synthesis of 2-(4-Bromophenyl)-3-(4-hydroxyphenyl)-1,3-thiazolidin-4-one.

Parameter	Value	Reference
Molecular Formula	C15H12BrNO2S	[1]
Molecular Weight	350.23 g/mol	[1]
Yield	62%	[1]
Crystal System	Orthorhombic	[1]
Melting Point	Not specified in the provided reference	-

Visualization of the Synthetic Workflow

The following diagram illustrates the two-step synthesis of 2-(4-Bromophenyl)-3-(4-hydroxyphenyl)-1,3-thiazolidin-4-one.



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Caption: Synthetic workflow for 2-(4-Bromophenyl)-3-(4-hydroxyphenyl)-1,3-thiazolidin-4-one.

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References

- 1. 2-(4-Bromophenyl)-3-(4-hydroxyphenyl)-1,3-thiazolidin-4-one - PMC [pmc.ncbi.nlm.nih.gov]
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